

Application Note: Enzymatic Synthesis of 1-Linoleoyl-2-oleoyl-rac-glycerol

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Compound of Interest

Compound Name: 1-Linoleoyl-2-oleoyl-rac-glycerol

Cat. No.: B3207621

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Introduction

1-Linoleoyl-2-oleoyl-rac-glycerol is a specific diacylglycerol (DAG) of interest in lipid biochemistry, nutrition, and drug development. Diacylglycerols serve as important signaling molecules and are precursors for the synthesis of various functional lipids like phospholipids.^[1] The precise positioning of fatty acids on the glycerol backbone dictates the molecule's physicochemical properties and biological activity. Enzymatic synthesis offers a superior alternative to chemical methods for producing such structured lipids, providing high specificity under mild reaction conditions, which prevents the degradation of sensitive polyunsaturated fatty acids and results in fewer byproducts.^{[2][3][4]}

This application note details a two-step enzymatic protocol for the synthesis of **1-Linoleoyl-2-oleoyl-rac-glycerol**. The strategy employs specific lipases to first synthesize a monoacylglycerol intermediate, which is then esterified with the second fatty acid. Lipases such as those from *Rhizomucor miehei* (e.g., Lipozyme RM IM) and *Candida antarctica* (e.g., Novozym 435) are highly effective biocatalysts for these transformations.^{[2][5]}

Principle

The synthesis is a two-step esterification process:

- Step 1: Synthesis of 1-monooleoyl-rac-glycerol. A 1,3-regiospecific lipase (e.g., Lipozyme RM IM) is used to catalyze the esterification of glycerol with oleic acid. By using an excess of glycerol, the reaction is driven towards the production of monoacylglycerol (MAG).

- Step 2: Synthesis of **1-Linoleoyl-2-oleoyl-rac-glycerol**. The purified 1-monooleoyl-rac-glycerol intermediate is subsequently esterified with linoleic acid. This step typically uses a non-specific lipase (e.g., Novozym 435) that can acylate the secondary hydroxyl group at the sn-2 position. The reaction is conducted in a solvent-free system or a suitable organic solvent under vacuum to remove the water byproduct and drive the reaction towards synthesis.

Experimental Protocols

Protocol 1: Two-Step Enzymatic Synthesis of 1-Linoleoyl-2-oleoyl-rac-glycerol

A. Materials and Reagents

- Glycerol ($\geq 99\%$ purity)
- Oleic Acid ($\geq 99\%$ purity)
- Linoleic Acid ($\geq 99\%$ purity)
- Immobilized Lipase from *Rhizomucor miehei* (e.g., Lipozyme RM IM)
- Immobilized Lipase B from *Candida antarctica* (e.g., Novozym 435)
- Organic Solvent (e.g., tert-butanol or hexane, HPLC grade)
- Molecular Sieves (3Å, activated)
- Silica Gel for column chromatography
- Sodium Sulfate (anhydrous)
- Deionized Water

B. Enzyme Pre-treatment

To ensure low water content, which favors synthesis over hydrolysis, the immobilized lipases should be dried in a desiccator over phosphorus pentoxide for at least 24 hours prior to use.^[6]

C. Step 1: Synthesis of 1-monooleoyl-rac-glycerol

- Combine glycerol and oleic acid in a 2:1 molar ratio in a sealed glass reactor.
- Add the pre-treated immobilized *Rhizomucor miehei* lipase (Lipozyme RM IM). A typical enzyme load is 5-10% by total substrate weight.[\[5\]](#)[\[7\]](#)
- Add activated molecular sieves (approx. 30% w/w of substrates) to the mixture to adsorb the water produced during esterification.[\[5\]](#)
- Place the reactor in a temperature-controlled shaker or on a magnetic stirrer with a heating mantle set to 60-65°C.[\[5\]](#)
- Conduct the reaction for 3-5 hours with continuous stirring (e.g., 200-300 rpm).[\[7\]](#)
- Monitor the reaction progress by taking small aliquots and analyzing them using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to determine the consumption of fatty acids.
- Once the reaction reaches the desired conversion, stop the reaction by filtering out the immobilized lipase. The enzyme can be washed with an organic solvent, dried, and stored for reuse.
- The resulting mixture containing 1-monooleoyl-rac-glycerol, unreacted substrates, and byproducts is then purified using silica gel column chromatography.

D. Step 2: Synthesis of **1-Linoleoyl-2-oleoyl-rac-glycerol**

- In a clean, dry, sealed glass reactor, dissolve the purified 1-monooleoyl-rac-glycerol and linoleic acid in a 1:1.5 molar ratio. A solvent-free system is often preferred.
- Add the pre-treated immobilized *Candida antarctica* lipase B (Novozym 435). A typical enzyme load is 5-10% by total substrate weight.[\[2\]](#)
- Place the reactor under a vacuum to facilitate the removal of water formed during the reaction.
- Set the reaction temperature to 55-70°C and stir the mixture continuously.[\[2\]](#)

- Conduct the reaction for 4-8 hours.^{[5][8]} Monitor the formation of the target diacylglycerol using TLC or HPLC.
- After the reaction is complete, stop the reaction by filtering to remove the lipase.
- The crude product is then purified, for instance by short-path vacuum distillation or silica gel column chromatography, to isolate the **1-Linoleoyl-2-oleoyl-rac-glycerol**.^[9]
- Confirm the structure and purity of the final product using analytical techniques such as HPLC, GC-MS, and NMR.

Data Presentation

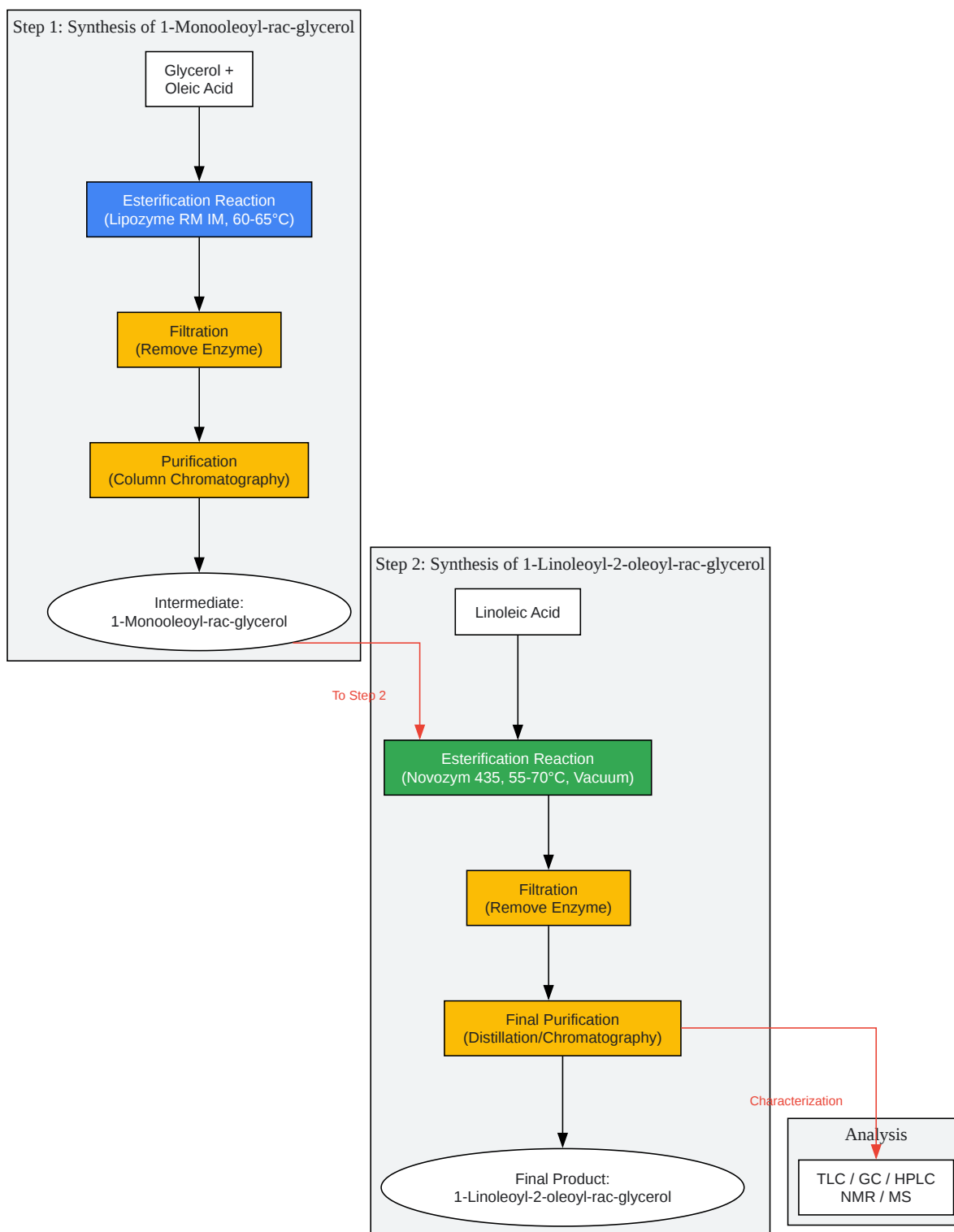
The following table summarizes typical reaction conditions for the enzymatic synthesis of diacylglycerols (DAGs) as reported in the literature, providing a reference for process optimization.

Enzyme	Reaction Type	Substrates	Molar Ratio (FA:Glycerol)	Temp. (°C)	Enzyme Load (wt%)	Time (h)	DAG Yield/Content	Reference
Lipozyme RM IM	Esterification	Lauric Acid, Glycerol	2:1	50	5	3	80.3%	[7]
Lipozyme RM IM	Esterification	Oleic Acid, Glycerol	2:1	65	6	2	~55% (1,3-DAG)	[10]
Lipozyme RM IM	Esterification	Rapeseed Oil FA, Glycerol	N/A	60	N/A	N/A	40-45%	[9]
Lipozyme RM IM	Esterification	Soybean Oil FA, Glycerol	2.5:1	65	10	4	69.9%	[5]
Novozym 435	Esterification	Oleic Acid, Linoleic Acid, Glycerol	N/A	55-70	5-6	1.5-5	N/A	[2]
Novozym 435	Glycerolysis	Olive Oil, Glycerol	1:2 (Oil:Glycerol)	50	1.5	36	46.8%	[11]

Novozym 435	Esterification	Caprylic	N/A	60	50 U/g	10	68.2%	[12]
		Acid, Glycerol						

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for the two-step enzymatic synthesis of **1-Linoleoyl-2-oleoyl-rac-glycerol**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Buy rac 1-Oleoyl-2-linoleoylglycerol | 106292-55-1 [smolecule.com]
- 3. researchgate.net [researchgate.net]
- 4. Future of Structured Lipids: Enzymatic Synthesis and Their New Applications in Food Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. Solvent-free enzymatic synthesis of 1, 3-Diacylglycerols by direct esterification of glycerol with saturated fatty acids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Enzymatic Synthesis of Diacylglycerol-Enriched Oil by Two-Step Vacuum-Mediated Conversion of Fatty Acid Ethyl Ester and Fatty Acid From Soy Sauce By-Product Oil as Lipid-Lowering Functional Oil - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Solvent-free lipase-catalyzed preparation of diacylglycerols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Preliminary Study on Acyl Incorporation and Migration in the Production of 1,3-diacylglycerol by Immobilized Lipozyme RM IM-catalyzed Esterification [jstage.jst.go.jp]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
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